

# Safety and Usage Data Tables

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## Compound Focus: Benzyl decanoate

CAS No.: 42175-41-7

Cat. No.: S520949

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The data below is sourced from The Good Scents Company database and related regulatory opinions from the European Food Safety Authority (EFSA) [1].

## Table 1: Physical Properties and Identifiers

Property	Value / Description
CAS Number	42175-41-7 [1]
Molecular Formula	$C_{17}H_{26}O_2$ [1]
Molecular Weight	262.39 g/mol [1]
Physical Appearance	White solid [1]
Boiling Point	400.0 °C @ 760.0 mm Hg [1]
Melting Point	76.0 °C @ 760.0 mm Hg [1]
Flash Point	109.44 °C (229.00 °F) [1]
Water Solubility	0.1487 mg/L @ 25 °C (estimated) / Insoluble in water [1]
logP (o/w)	6.180 (estimated) [1]

## Table 2: Usage Levels in Food Categories (EFSA)

The following table lists the reported average and maximum usage levels of **Benzyl Decanoate** as a flavoring agent in various food categories, as per EFSA data [1]. Values are in mg/kg.

Food Category	Average Usage (mg/kg)	Maximum Usage (mg/kg)
Dairy products (excl. category 02.0)	7.00000	35.00000
Fats and oils, and fat emulsions	5.00000	25.00000
Edible ices	10.00000	50.00000
Processed fruit	7.00000	35.00000
Confectionery	10.00000	50.00000
Cereals and cereal products (excl. bakery)	5.00000	25.00000
Bakery wares	10.00000	50.00000
Meat and meat products	2.00000	10.00000
Fish and fish products	2.00000	10.00000
Salts, spices, soups, sauces, salads, etc.	5.00000	25.00000
Foodstuffs for particular nutritional uses	10.00000	50.00000
Non-alcoholic ("soft") beverages	5.00000	25.00000
Alcoholic beverages	10.00000	50.00000
Ready-to-eat savouries	20.00000	100.00000
Composite foods	5.00000	25.00000

## Table 3: Regulatory and Safety Thresholds

Parameter	Value	Context / Significance
IFRA Recommendation	Up to 8.0000% in the fragrance concentrate	Code of Practice for fragrance usage [1]
EFSA Structure Class	I	Indicates low toxicological potential based on chemical structure [1]
Threshold of Concern	1800 µg/person/day	Human exposure threshold for low-risk compounds [1]
mTAMDI	3900 µg/person/day	Theoretical maximum daily intake; exceeds the Threshold of Concern [1]
MSDI-EU	0.35 µg/capita/day	More refined, exposure-based estimate from industry surveys [1]

## Experimental and Analytical Data

The available experimental data is limited to an analytical method for detecting **Benzyl Decanoate**.

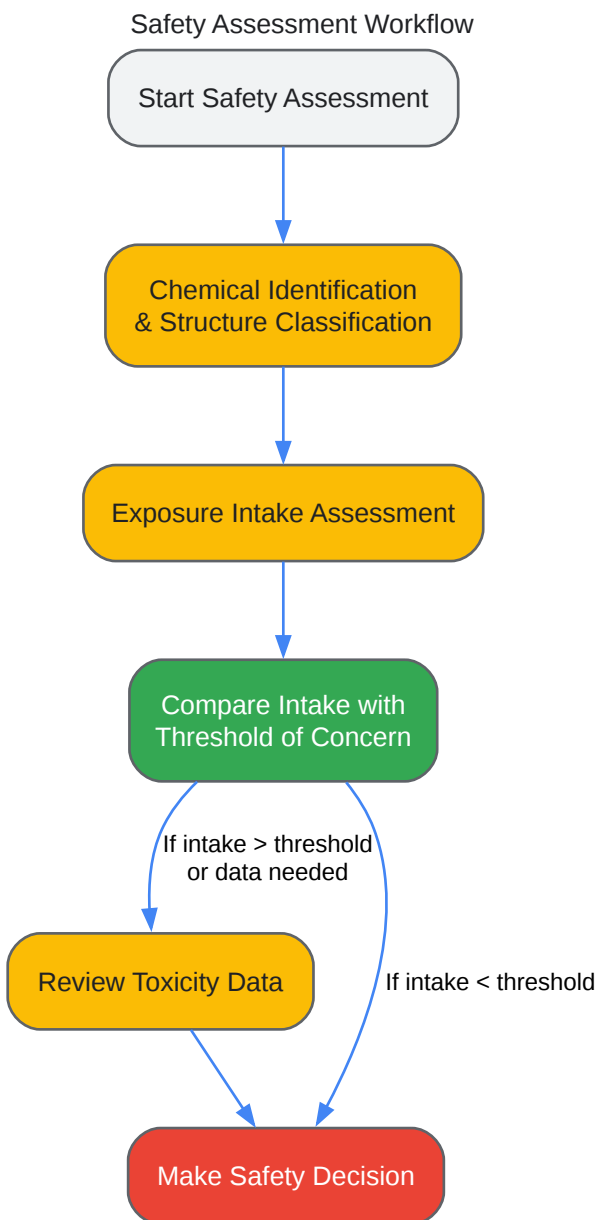
### Analytical Protocol: HPLC Separation

**Benzyl decanoate** can be separated and analyzed using reverse-phase high-performance liquid chromatography (HPLC) [2].

- Column: Newcrom R1 (a reverse-phase column with low silanol activity) [2].
- Mobile Phase: Composed of acetonitrile (MeCN), water, and phosphoric acid [2].
- MS-Compatibility: For Mass Spectrometry (MS) applications, phosphoric acid should be replaced with formic acid [2].
- Scalability: The method is scalable and can be adapted for preparative separation to isolate impurities [2].
- Note: The vendor states that the chromatographic result was obtained by a proprietary algorithm and may deviate from actual experimental data [2].

## Safety Assessment Workflow

The following diagram outlines the logical workflow for evaluating the safety of a flavoring substance like **Benzyl Decanoate**, based on the EFSA process referenced in the search results [1].



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EFSA safety assessment workflow for flavorings

## Important Limitations and Information Gaps

It is crucial to be aware of the significant limitations in the available data:

- **Outdated and Single Source:** The core safety data comes from a single webpage entry that has not been updated since 2014 [1]. Regulatory guidelines and scientific understanding may have progressed since then.
- **Incomplete Toxicological Data:** **The search results lack specific toxicological study data, such as genotoxicity, developmental/reproductive toxicity, or subchronic studies.** The entry states "Not determined" for oral, dermal, and inhalation toxicity endpoints [1]. The RIFM (Research Institute for Fragrance Materials) safety assessment is referenced but not provided [1].
- **Analytical Method Note:** The described HPLC method is based on a proprietary algorithm, and its experimental accuracy is not verified in the provided results [2].

## Recommendations for Further Research

To obtain a complete and current safety profile, you should actively seek out the following:

- **Full EFSA Opinions:** Retrieve the complete texts of the EFSA opinions cited (FGE.20, FGE.52, FGE.54) for detailed toxicological reasoning and data [1].
- **Recent Scientific Literature:** Conduct a thorough search in recent scientific publications (post-2014) for any new toxicological studies on **Benzyl Decanoate**.
- **Official Safety Data Sheets (SDS):** Source up-to-date Safety Data Sheets from chemical suppliers, which contain critical handling, hazard, and first-aid information.
- **RIFM Reports:** Obtain the full Fragrance Material Safety Assessment from RIFM for comprehensive data specific to fragrance use.

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## References

1. , 42175-41-7 benzyl decanoate [thegoodscentscopy.com]
2. | SIELC Technologies Benzyl decanoate [sielc.com]

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